

Improving the solubility of Acetylisovaleryltylosin tartrate for in vitro assays

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Compound of Interest

Compound Name: Acetylisovaleryltylosin (tartrate)

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Technical Support Center: Acetylisovaleryltylosin Tartrate

This guide provides researchers, scientists, and drug development professionals with essential information for effectively dissolving Acetylisovaleryltylosin tartrate for in vitro assays.

Frequently Asked Questions (FAQs)

Q1: What is Acetylisovaleryltylosin tartrate and what is its general solubility?

A1: Acetylisovaleryltylosin tartrate, also known as Tylvalosin tartrate, is a macrolide antibiotic. [1][2][3][4] It appears as a white or off-white powder. [1][5] Its solubility varies depending on the solvent. It is generally soluble in organic solvents like DMSO, ethanol, and DMF. [6] Sources describe its solubility in water as slight, while it is also reported to be soluble in methanol and acetone but insoluble in hexane. [5][7]

Q2: What are the recommended solvents for preparing a stock solution?

A2: For preparing high-concentration stock solutions, Dimethyl sulfoxide (DMSO) is highly recommended. [1][2][8] Other effective organic solvents include ethanol and dimethylformamide (DMF). [6][9][10] It is crucial to use fresh, anhydrous DMSO, as the compound is hygroscopic and moisture can significantly reduce its solubility. [2][8][11]

Q3: How should I store Acetylisovaleryltylosin tartrate powder and its stock solutions?

A3: The solid powder should be stored at -20°C in a sealed, dry environment, protected from moisture.^{[1][6]} Stock solutions prepared in organic solvents are stable for up to 1 month at -20°C or up to a year at -80°C.^{[2][8]} It is best to aliquot stock solutions to prevent degradation from repeated freeze-thaw cycles.^[2] Aqueous solutions are not recommended for storage longer than one day.^[6]

Q4: Can I dissolve Acetylisovaleryltylosin tartrate directly in aqueous buffers like PBS?

A4: Direct dissolution in aqueous buffers is challenging. Acetylisovaleryltylosin tartrate is only slightly soluble in PBS (pH 7.2).^{[6][9][10]} The recommended method is to first prepare a concentrated stock solution in a suitable organic solvent (e.g., DMSO) and then dilute it to the final working concentration in your aqueous assay buffer.^[6] Ensure the final concentration of the organic solvent is low enough to not affect the biological experiment.^[6]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
The compound is not dissolving completely in DMSO.	1. The DMSO may have absorbed moisture. 2. The concentration is too high. 3. Insufficient mixing.	1. Use fresh, anhydrous (newly opened) DMSO.[2][8] 2. Check the solubility data table below. While some sources report solubility up to 100 mg/mL, others state 30 mg/mL.[1][8][9][10] Try preparing a less concentrated stock solution. 3. Gentle warming or brief sonication can aid dissolution.[2]
Precipitation occurs when diluting the DMSO stock solution into an aqueous buffer.	1. The final concentration in the aqueous buffer exceeds the compound's solubility limit. 2. The percentage of organic solvent in the final solution is too low.	1. Lower the final working concentration of the compound. 2. For difficult assays, consider using a formulation with co-solvents like PEG300 and Tween-80 to improve solubility in the final aqueous medium (see protocols below).[1][2]
Inconsistent results between experiments.	1. Degradation of the compound due to improper storage. 2. Variability in solution preparation.	1. Ensure the solid compound and stock solutions are stored correctly (see FAQ 3).[1][2][6][8] Avoid repeated freeze-thaw cycles by aliquoting stock solutions.[2] 2. Follow a standardized, step-by-step protocol for preparing all solutions.

Data Presentation

Table 1: Solubility in Organic Solvents

Solvent	Concentration	Molarity (approx.)	Reference(s)
DMSO	100 mg/mL	83.87 mM	[1] [2] [8]
DMSO	30 mg/mL	25.16 mM	[9] [10] [12]
Ethanol	30 mg/mL	25.16 mM	[6] [9] [10] [12]
DMF	30 mg/mL	25.16 mM	[6] [9] [10] [12]
Methanol	Soluble / Slightly Soluble	-	[5] [7] [11]
Acetone	Soluble	-	[7]
Chloroform	Soluble	-	[7]
PBS (pH 7.2)	Slightly Soluble	-	[6] [9] [10]

Note: Discrepancies in reported DMSO solubility exist. Researchers should start with lower concentrations and confirm solubility for their specific batch.

Table 2: Example Formulations for Improved Aqueous Solubility

Formulation Components (Volumetric Ratio)	Final Concentration Achieved	Reference(s)
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 5 mg/mL	[2]
10% DMSO + 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL	[1]

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL DMSO Stock Solution

- Preparation: Work in a sterile environment. Use a new, sealed vial of anhydrous DMSO.

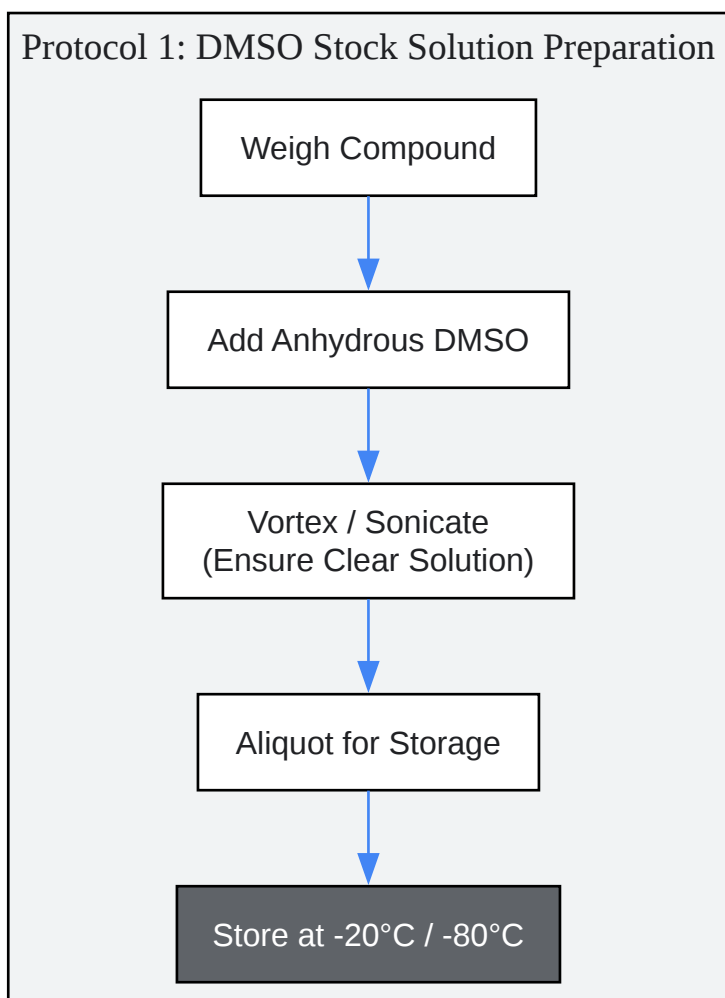
- **Weighing:** Accurately weigh the desired amount of Acetylisovaleryltylosin tartrate powder. For example, weigh 100 mg of the compound.
- **Dissolution:** Add the powder to a sterile microfuge tube or vial. Add 1 mL of anhydrous DMSO to the powder.
- **Mixing:** Vortex the solution thoroughly. If needed, use an ultrasonic bath for a few minutes to ensure complete dissolution.^[2] The solution should be clear.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store at -20°C for up to one month or -80°C for longer-term storage (up to one year).^{[2][8]}

Protocol 2: Preparation of a Working Solution using a Co-Solvent Formulation

This protocol is adapted from formulations used for in vivo studies but is useful for achieving higher concentrations in aqueous media for in vitro assays.^{[1][2]}

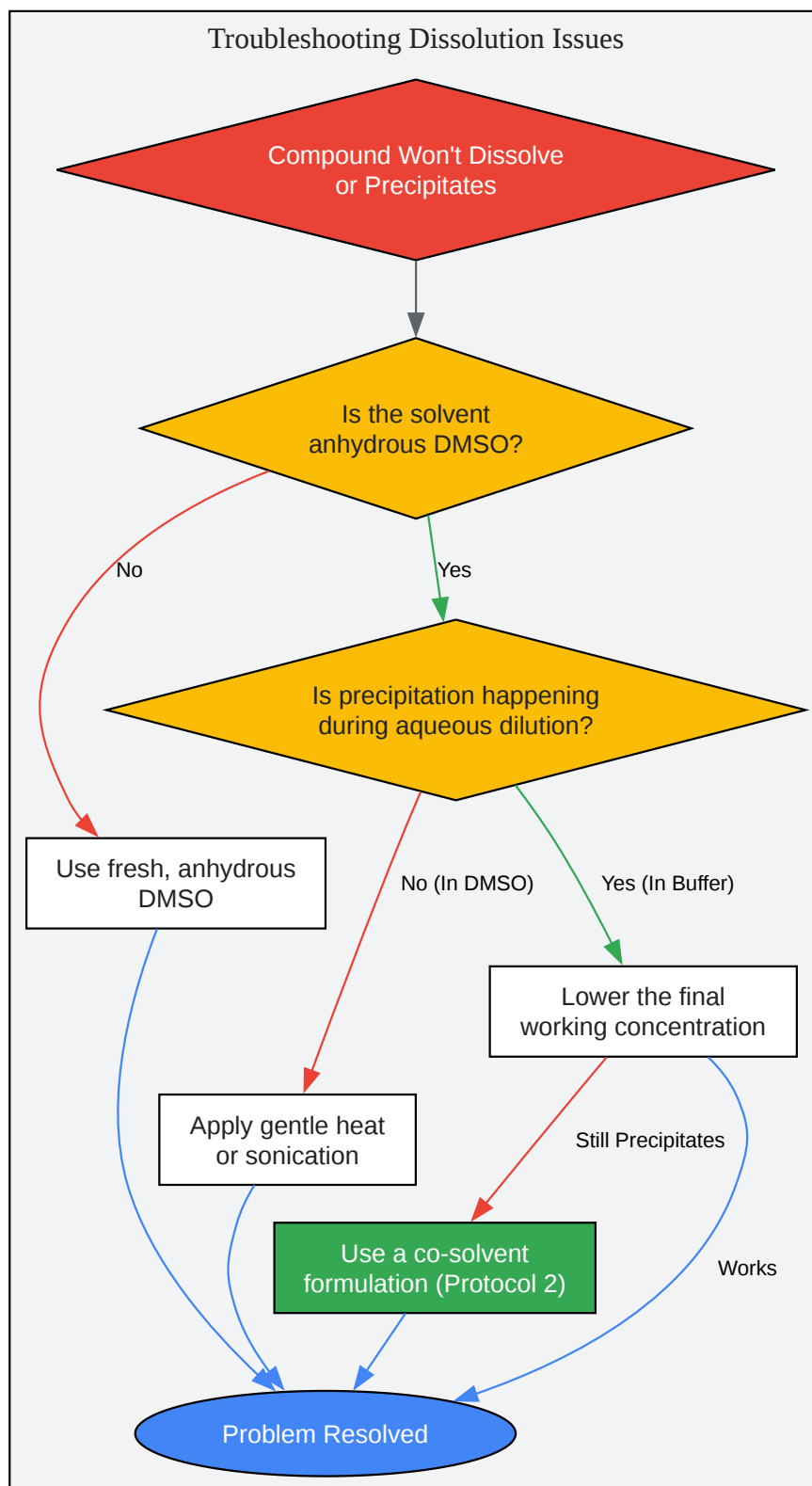
- **Initial Stock:** Prepare a concentrated stock solution in DMSO (e.g., 50 mg/mL) as described in Protocol 1.
- **Co-Solvent Addition (Sequential):** To prepare 1 mL of working solution, follow these steps in order, ensuring the solution is mixed well after each addition.
 - Take 100 µL of the 50 mg/mL DMSO stock solution.
 - Add 400 µL of PEG300 and mix until the solution is clear.
 - Add 50 µL of Tween-80 and mix again until clear.
 - Add 450 µL of saline or your desired aqueous buffer to reach a final volume of 1 mL.
- **Final Concentration:** This procedure results in a 5 mg/mL working solution.^[2]
- **Usage:** Prepare this working solution fresh on the day of the experiment.

Visualizations



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Caption: Workflow for preparing a concentrated stock solution of Acetylisovaleryltylosin tartrate in DMSO.



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Caption: Decision tree for troubleshooting common solubility issues with Acetylisovaleryltylosin tartrate.

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